

4-(1-bromoethyl)-1,1-dimethylcyclohexane safety data sheet

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Compound of Interest

Compound Name: 4-(1-Bromoethyl)-1,1-dimethylcyclohexane

Cat. No.: B1376786

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An in-depth technical guide on the safety data for **4-(1-bromoethyl)-1,1-dimethylcyclohexane** is provided below for researchers, scientists, and drug development professionals. The information is compiled from available data on closely related isomers and should be used as a reference, recognizing that the exact properties of **4-(1-bromoethyl)-1,1-dimethylcyclohexane** may vary.

Physicochemical Properties

Limited experimental data is available for **4-(1-bromoethyl)-1,1-dimethylcyclohexane**. The following table summarizes computed data for this compound and related isomers.

Property	Value	Source Compound
Molecular Formula	C10H19Br	4-(1-Bromoethyl)-1,1-dimethylcyclohexane[1]
Molecular Weight	219.16 g/mol	4-(1-Bromoethyl)-1,1-dimethylcyclohexane[1]
CAS Number	1541820-82-9	4-(1-Bromoethyl)-1,1-dimethylcyclohexane[1]
Appearance	No information available	-
Odor	No information available	-
Boiling Point	94 - 96 °C / 201.2 - 204.8 °F	1-Bromo-4-methylcyclohexane[2]
Melting Point/Range	No data available	-
Flash Point	No information available	-
Water Solubility	No data available	-

Hazard Identification and Classification

The GHS classification for **4-(1-bromoethyl)-1,1-dimethylcyclohexane** is not readily available. However, based on the data for its isomers, the following hazards are anticipated.

Hazard Class	GHS Classification	Source Compound(s)
Flammable liquids	Category 3 (H226) or Combustible liquid (H227)	Flammable liquid and vapor[3]; Combustible liquid[4]
Acute toxicity, oral	Category 4 (H302): Harmful if swallowed	4-Bromo-1,1-dimethylcyclohexane, 3-Bromo-1,1-dimethylcyclohexane, 4-(2-Bromoethyl)-1,1-dimethylcyclohexane[4][5][6]
Skin corrosion/irritation	Category 2 (H315): Causes skin irritation	(2-Bromoethyl)cyclohexane, 4-Bromo-1,1-dimethylcyclohexane, 3-Bromo-1,1-dimethylcyclohexane, 4-(2-Bromoethyl)-1,1-dimethylcyclohexane[4][5][6]
Serious eye damage/eye irritation	Category 2A (H319): Causes serious eye irritation	(2-Bromoethyl)cyclohexane, 4-Bromo-1,1-dimethylcyclohexane, 3-Bromo-1,1-dimethylcyclohexane, 4-(2-Bromoethyl)-1,1-dimethylcyclohexane[4][5][6]
Specific target organ toxicity, single exposure	Category 3 (H335): May cause respiratory irritation	(2-Bromoethyl)cyclohexane, 4-Bromo-1,1-dimethylcyclohexane, 3-Bromo-1,1-dimethylcyclohexane, 4-(2-Bromoethyl)-1,1-dimethylcyclohexane[4][5][6]
Hazardous to the aquatic environment, short-term (acute)	Category 2 (H401): Toxic to aquatic life	Toxic to aquatic life[3]

Hazardous to the aquatic environment, long-term (chronic)

Category 2 (H411): Toxic to aquatic life with long lasting effects

Toxic to aquatic life with long lasting effects

Hazard Statement Summary

- H226: Flammable liquid and vapor.[3]
- H302: Harmful if swallowed.[4][5][6]
- H315: Causes skin irritation.[3][4][5][6][7]
- H319: Causes serious eye irritation.[3][4][5][6][7]
- H335: May cause respiratory irritation.[3][4][5][6][7]
- H401: Toxic to aquatic life.[3]
- H411: Toxic to aquatic life with long lasting effects.

First-Aid Measures

The following first-aid measures are recommended based on the potential hazards.

Exposure Route	First-Aid Protocol
Inhalation	Remove person to fresh air and keep comfortable for breathing. If breathing is difficult, give oxygen. Get medical attention if you feel unwell.[3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/ shower. Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth. Call a POISON CENTER or doctor if you feel unwell. [6]

Fire-Fighting Measures

Aspect	Recommendations
Suitable Extinguishing Media	Use dry sand, dry chemical, or alcohol-resistant foam.[3] For this substance/mixture no limitations of extinguishing agents are given.
Specific Hazards Arising from the Chemical	Combustible material: may burn but does not ignite readily.[8] Vapors are heavier than air and may spread along floors. Forms explosive mixtures with air at ambient temperatures. In case of fire, may produce irritating, corrosive and/or toxic gases such as carbon oxides and hydrogen bromide.[8]
Protective Equipment for Firefighters	Wear a self-contained breathing apparatus.[8]

Handling and Storage

Aspect	Recommendations
Precautions for Safe Handling	Use only outdoors or in a well-ventilated area.[3] Avoid breathing mist or vapors.[3] Wash skin thoroughly after handling.[3] Wear protective gloves/ eye protection/ face protection.[3] Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[3] Take precautionary measures against static discharge.[3]
Conditions for Safe Storage	Store in a well-ventilated place. Keep container tightly closed.[3][7] Keep cool.[3] Store locked up.[3]

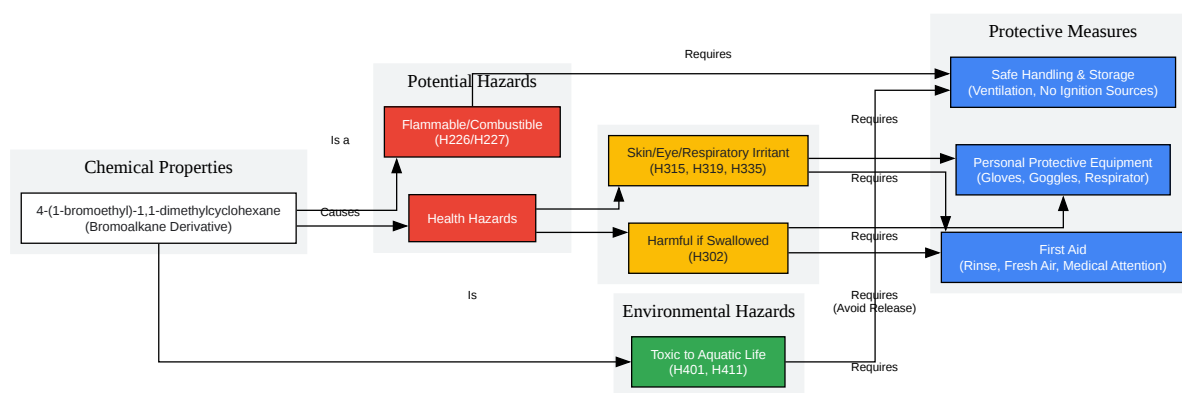
Personal Protective Equipment (PPE)

A workplace risk assessment should be conducted to determine the appropriate PPE.[9]

Protection Type	Recommendations
Eye/Face Protection	Wear safety glasses with side-shields or goggles.[2][9]
Skin Protection	Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing to prevent skin exposure.[9]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[10]

Logical Hazard Relationships

The following diagram illustrates the logical flow from the chemical's properties to its potential hazards and the corresponding safety measures.



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